

Application Notes and Protocols for FH535 Administration in Mice

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Compound of Interest

Compound Name: *Fh-510*
CAS No.: *139304-28-2*
Cat. No.: *B158601*

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Topic: FH535 Administration Routes in Mice Content Type: Detailed Application Notes and Protocols Audience: Researchers, scientists, and drug development professionals.

Introduction

FH535 is a small molecule inhibitor that targets the Wnt/ β -catenin signaling pathway, a critical pathway often dysregulated in various cancers.^{[1][2][3]} It also acts as a dual antagonist for peroxisome proliferator-activated receptors (PPARs).^[4] Preclinical studies have demonstrated its potential as an anti-cancer agent by inhibiting tumor growth, proliferation, migration, and angiogenesis in various cancer models, including pancreatic, colon, and liver cancer.^{[1][5][6][7]} These application notes provide detailed protocols for the administration of FH535 to mice in a research setting, primarily focusing on intraperitoneal injection for in vivo cancer xenograft studies.

Data Presentation

Table 1: Summary of FH535 In Vivo Administration Parameters in Mice

Parameter	Details	Mouse Strain	Cancer Model	Reference
Dose	25 mg/kg	BALB/c athymic nude mice	Pancreatic Cancer (PANC-1 xenograft)	[5]
15 mg/kg	BALB/c nude mice	Colon Cancer (HT29 xenograft)	[6]	
15 mg/kg	Athymic nude mice	Hepatocellular Carcinoma (Huh7 xenograft)	[7] [8]	
15 mg/kg	C57BL/6 mice	Toxicity assessment	[8]	
Administration Route	Intraperitoneal (i.p.) injection	BALB/c athymic nude mice, C57BL/6 mice	Pancreatic, Colon, Hepatocellular Carcinoma	[5] [6] [7] [8]
Vehicle	DMSO/DMEM (1:1 mixture)	BALB/c athymic nude mice	Pancreatic Cancer	[5]
DMSO/RPMI 1640 (1:1 mixture)	BALB/c nude mice	Colon Cancer	[6]	[5] [6]
DMSO	Athymic nude mice, C57BL/6 mice	Hepatocellular Carcinoma, Toxicity	[7] [8]	
Frequency	Every 2 days	BALB/c athymic nude mice, BALB/c nude mice	Pancreatic Cancer, Colon Cancer	
Every other day	Athymic nude mice	Hepatocellular Carcinoma	[7] [8]	
Every 4 days	C57BL/6 mice	Toxicity assessment	[8]	

Treatment Duration	20 days	BALB/c athymic nude mice	Pancreatic Cancer	[5]
14 days	BALB/c nude mice	Colon Cancer	[6]	
10 days	Athymic nude mice	Hepatocellular Carcinoma	[7][8]	
6 weeks	C57BL/6 mice	Toxicity assessment	[8]	

Table 2: Observed In Vivo Efficacy of FH535 in Mouse Models

Cancer Model	Key Findings	Reference
Pancreatic Cancer (PANC-1 xenograft)	- Significantly suppressed tumor growth and formation. - Repressed angiogenesis. - Downregulated cancer stem cell markers (CD24 and CD44).	[5]
Colon Cancer (HT29 xenograft)	- Significantly inhibited tumor growth, size, and weight. - Reduced proliferation marker Ki-67. - No significant body weight loss observed.	[6]
Hepatocellular Carcinoma (Huh7 xenograft)	- Reduced tumor growth and weight. - Did not induce significant body weight loss, indicating tolerability.	[7][8]

Experimental Protocols

Protocol 1: Preparation of FH535 for Intraperitoneal Injection

Materials:

- FH535 powder
- Dimethyl sulfoxide (DMSO), sterile
- Dulbecco's Modified Eagle Medium (DMEM) or RPMI 1640 medium, sterile
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Stock Solution Preparation: Dissolve FH535 powder in sterile DMSO to create a stock solution. For example, a 50 mmol/L stock solution can be prepared.[\[1\]](#)
- Working Solution Preparation:
 - On the day of injection, dilute the FH535 stock solution with a sterile vehicle to the desired final concentration.
 - For a 25 mg/kg dose in a 20g mouse (requiring 0.5 mg of FH535), if the injection volume is 100 μ L, the final concentration of the working solution should be 5 mg/mL.
 - Vehicle Composition: A common vehicle is a 1:1 mixture of DMSO and a sterile cell culture medium such as DMEM or RPMI 1640.[\[5\]](#)[\[6\]](#)
- Final Preparation:
 - Ensure the final solution is homogenous. Vortex briefly if necessary.
 - Draw the required volume of the working solution into a sterile syringe (e.g., a 1 mL syringe with a 27-gauge needle) for each mouse.

Protocol 2: Intraperitoneal (i.p.) Administration of FH535 in Mice

Materials:

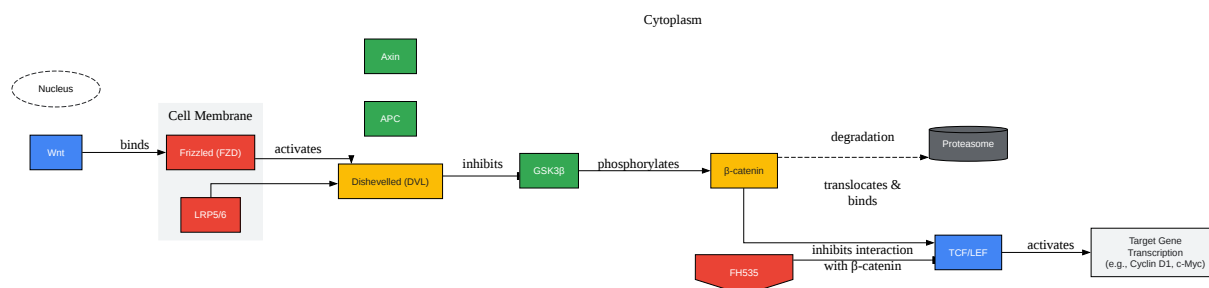
- Prepared FH535 solution
- Mouse restrainer
- 70% ethanol for disinfection
- Sterile syringes and needles (25-27 gauge)

Procedure:

- Animal Handling:
 - Properly restrain the mouse. Ensure the mouse is calm to avoid injury.
 - Position the mouse to expose the abdomen. The mouse should be tilted slightly head-down to move the abdominal organs away from the injection site.
- Injection Site:
 - The preferred injection site is the lower right or left quadrant of the abdomen to avoid puncturing the bladder or cecum.
- Injection Procedure:
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity.
 - Gently aspirate to ensure no fluid (e.g., blood or urine) is drawn into the syringe, which would indicate improper needle placement.
 - If the aspiration is clear, slowly inject the FH535 solution.

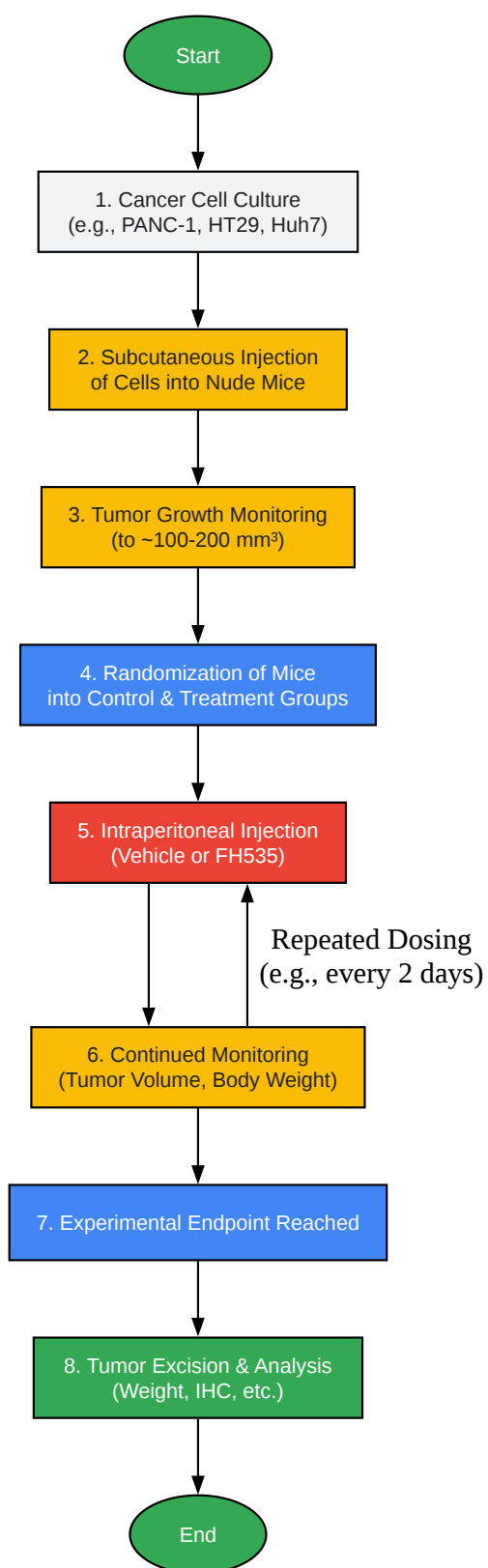
- Withdraw the needle and return the mouse to its cage.
- Post-Injection Monitoring:
 - Monitor the mouse for any signs of distress, such as labored breathing, impaired mobility, or significant body weight loss.[8]
 - Continue to monitor body weight and tumor size at regular intervals as per the experimental design.[5][6][8]

Mandatory Visualization



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Caption: Wnt/β-catenin signaling pathway and the inhibitory action of FH535.



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Caption: Typical experimental workflow for in vivo efficacy testing of FH535.

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